

Quinoline Carboxylic Acids: A Comprehensive Technical Guide to Their Biological Activities

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *4-Hydroxy-5-methylquinoline-2-carboxylic acid*

CAS No.: 36303-31-8

Cat. No.: B11896499

[Get Quote](#)

Abstract: The quinoline ring is a privileged heterocyclic scaffold in medicinal chemistry, forming the core of numerous synthetic and natural compounds with a broad spectrum of biological activities. Among its derivatives, quinoline carboxylic acids have garnered significant attention due to their diverse pharmacological properties. This in-depth technical guide provides a comprehensive overview of the principal biological activities of quinoline carboxylic acids, including their anticancer, antibacterial, anti-inflammatory, and neuroprotective effects. We will delve into the molecular mechanisms underpinning these activities, present comparative quantitative data, and provide detailed, field-proven experimental protocols for their biological evaluation. This guide is intended to be a valuable resource for researchers, scientists, and drug development professionals working on the discovery and design of novel therapeutics based on the quinoline carboxylic acid framework.

Introduction: The Quinoline Carboxylic Acid Scaffold

The quinoline moiety, a bicyclic aromatic heterocycle, is a cornerstone in the development of therapeutic agents.^{[1][2]} The incorporation of a carboxylic acid group into the quinoline ring

system gives rise to quinoline carboxylic acids, a class of compounds with enhanced pharmacological potential. The position of the carboxylic acid group (e.g., at C-2, C-3, or C-4) significantly influences the biological activity profile.^{[1][3][4]} The versatile structure of quinoline carboxylic acids allows for substitutions at various positions, enabling the fine-tuning of their physicochemical and biological properties for optimal therapeutic efficacy.^[1] This guide will explore the major biological activities of this promising class of compounds.

Anticancer Activity

Quinoline carboxylic acid derivatives have demonstrated potent anticancer activity against a variety of cancer cell lines through multiple mechanisms of action.^{[5][6]}

Mechanisms of Anticancer Activity

2.1.1. Inhibition of Dihydroorotate Dehydrogenase (DHODH)

A primary mechanism of the anticancer effects of certain quinoline-4-carboxylic acids is the inhibition of dihydroorotate dehydrogenase (DHODH).^{[1][7]} DHODH is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is critical for DNA and RNA synthesis.^[1] Cancer cells, with their high proliferation rates, are particularly reliant on this pathway for the supply of nucleotides.^[1] By inhibiting DHODH, these compounds deplete the intracellular pyrimidine pool, leading to cell cycle arrest and the inhibition of tumor growth.^{[1][5]}

2.1.2. Inhibition of Protein Kinases

Several quinoline carboxylic acid derivatives have been identified as potent inhibitors of various protein kinases, which are crucial regulators of cell signaling pathways involved in cell proliferation, survival, and angiogenesis.^{[8][9][10]} For instance, derivatives of 3-quinoline carboxylic acid have been shown to inhibit protein kinase CK2, with some compounds exhibiting IC₅₀ values in the submicromolar range.^{[8][9][11]} Additionally, certain derivatives act as Pim-1 kinase inhibitors, inducing apoptosis and cell cycle arrest in cancer cells.^{[10][12]}

2.1.3. Topoisomerase Inhibition

Some quinoline-based compounds function as topoisomerase inhibitors.^{[10][13][14]} Topoisomerases are essential enzymes that regulate the topology of DNA during replication,

transcription, and other cellular processes.[6] By stabilizing the topoisomerase-DNA cleavage complex, these inhibitors induce permanent DNA damage, leading to apoptosis.[6][14]

2.1.4. Other Mechanisms

Other reported anticancer mechanisms for quinoline carboxylic acids include the induction of apoptosis through various pathways, disruption of cell migration, and anti-angiogenic effects.[6][10][15] Some derivatives have also been shown to chelate divalent metals, which may contribute to their cytotoxic effects.[3][16]

Quantitative Anticancer Activity Data

The following table summarizes the in vitro anticancer activity of selected quinoline carboxylic acid derivatives against various cancer cell lines.

Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
Quinoline-2-carboxylic acid	HELA (Cervical)	Significant Cytotoxicity	[3][5]
Quinoline-2-carboxylic acid	MCF7 (Breast)	Significant Cytotoxicity	[3][5]
Quinoline-3-carboxylic acid	MCF7 (Breast)	Remarkable Growth Inhibition	[3]
Quinoline-4-carboxylic acid	MCF7 (Breast)	Remarkable Growth Inhibition	[3]
2-Aminoquinoline-3-carboxylic acid derivative	Protein Kinase CK2	0.65 - 18.2	[8][9]
Tetrazolo-quinoline-4-carboxylic acid derivative	Protein Kinase CK2	0.65 - 18.2	[8][9]
Brequinar-like quinoline-based analogue 41	DHODH	0.00971	[7]
Brequinar-like quinoline-based analogue 43	DHODH	0.0262	[7]

Experimental Protocol: Cytotoxicity Assessment using MTT Assay

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a widely used colorimetric method to assess cell viability and cytotoxicity.[5][17]

Materials:

- 96-well microtiter plates

- Appropriate cancer cell line
- Complete cell culture medium (e.g., DMEM or RPMI-1640) supplemented with fetal bovine serum (FBS) and antibiotics
- Test quinoline carboxylic acid derivatives
- Positive control (e.g., Doxorubicin)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at an optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete medium and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.[\[17\]](#)
- Compound Treatment: Prepare serial dilutions of the test compounds and the positive control. Add the diluted compounds to the respective wells and incubate for the desired period (e.g., 24, 48, or 72 hours).[\[17\]](#)
- MTT Addition: After the incubation period, add 20 μ L of MTT solution to each well and incubate for another 4 hours at 37°C.[\[17\]](#)
- Formazan Solubilization: Carefully remove the medium and add 150 μ L of the solubilization solution to each well to dissolve the formazan crystals.[\[17\]](#)
- Absorbance Reading: Measure the absorbance at a wavelength of 570 nm using a microplate reader.[\[17\]](#)
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control. Plot a dose-response curve and determine the IC₅₀ value using non-linear regression analysis.[\[17\]](#)

Diagram: Workflow of the MTT Assay for Cytotoxicity



[Click to download full resolution via product page](#)

Workflow of the MTT assay for cytotoxicity.

Antibacterial Activity

Quinolone-4-carboxylic acids are a well-established class of antibacterial agents.^{[1][18]} Their mechanism of action and broad-spectrum activity have made them clinically significant.

Mechanism of Antibacterial Activity

The primary antibacterial mechanism of many quinoline derivatives is the inhibition of bacterial DNA gyrase and topoisomerase IV, both type II topoisomerases.^{[1][19][20]} These enzymes are essential for bacterial DNA replication, transcription, and repair.^[1] By inhibiting these enzymes, quinoline carboxylic acids prevent the relaxation of supercoiled DNA and the decatenation of daughter chromosomes, leading to the cessation of critical cellular processes and ultimately bacterial cell death.^{[1][20]}

Quantitative Antibacterial Activity Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values for various quinoline-4-carboxylic acid derivatives against a range of bacterial strains.

Compound/Derivative	Bacterial Strain	MIC (µg/mL)	Reference
Norfloxacin	E. coli	0.12 - 0.5	[19]
Norfloxacin	P. aeruginosa	0.5 - 4	[19]
Ciprofloxacin	E. coli	0.008 - 0.03	[19]
Ciprofloxacin	P. aeruginosa	0.12 - 0.5	[19]
Ofloxacin	E. coli	0.06 - 0.25	[19]
Ofloxacin	P. aeruginosa	0.5 - 2	[19]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

The microtiter broth dilution method is a standard procedure for determining the MIC of an antimicrobial agent.[17]

Materials:

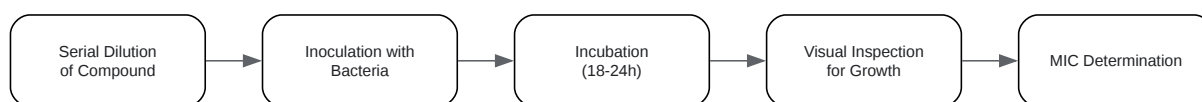
- 96-well microtiter plates
- Bacterial strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth)
- Test quinoline carboxylic acid derivatives
- Positive control antibiotic
- Bacterial inoculum standardized to a specific concentration (e.g., 5×10^5 CFU/mL)

Procedure:

- Compound Dilution: Prepare serial two-fold dilutions of the test compounds in the broth medium directly in the 96-well plates.

- Inoculation: Add the standardized bacterial inoculum to each well.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Diagram: Workflow for Determining MIC



[Click to download full resolution via product page](#)

Workflow for determining Minimum Inhibitory Concentration (MIC).

Anti-inflammatory Activity

Quinoline carboxylic acid derivatives have also demonstrated significant anti-inflammatory properties.[3][4][21]

Mechanism of Anti-inflammatory Activity

The anti-inflammatory effects of some quinoline carboxylic acids are distinct from those of nonsteroidal anti-inflammatory drugs (NSAIDs) as they do not inhibit cyclooxygenase or lipoxygenase activities.[21] Instead, some derivatives have been shown to down-regulate T-cell function.[21] Other proposed mechanisms include the inhibition of pro-inflammatory cytokine production.[3][16] For example, certain quinoline derivatives have shown the ability to reduce the production of inflammatory mediators in lipopolysaccharide (LPS)-induced inflammation models.[3][16]

Quantitative Anti-inflammatory Activity Data

Compound/Derivative	Assay	IC50/Effect	Reference
Quinoline-4-carboxylic acid	LPS-induced inflammation in RAW264.7 cells	Appreciable anti-inflammatory affinity	[3]
Quinoline-3-carboxylic acid	LPS-induced inflammation in RAW264.7 cells	Appreciable anti-inflammatory affinity	[3]
CL 306 ,293	Adjuvant arthritis in rats	Suppression of inflammation at 1.5-3.0 mg/kg/day	[21]
CL 306 ,293	Delayed type hypersensitivity in dogs	Suppression of inflammation at 0.25 mg/kg/day	[21]

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

This is a classic in vivo model for evaluating the anti-inflammatory activity of compounds.[5]

Materials:

- Wistar albino rats
- Carrageenan solution (1% w/v in saline)
- Test quinoline carboxylic acid derivatives
- Standard anti-inflammatory drug (e.g., Indomethacin)
- Plethysmometer

Procedure:

- **Animal Grouping and Fasting:** Group the animals and fast them overnight before the experiment.
- **Compound Administration:** Administer the test compounds and the standard drug orally or intraperitoneally.
- **Induction of Edema:** After a specific time (e.g., 1 hour), inject 0.1 mL of carrageenan solution into the sub-plantar region of the right hind paw of each rat.
- **Edema Measurement:** Measure the paw volume using a plethysmometer at regular intervals (e.g., 1, 2, 3, 4, and 6 hours) after the carrageenan injection.[17]
- **Data Analysis:** Calculate the percentage of edema inhibition for each treated group compared to the control group at each time point.[17]

Neuroprotective Activity

Emerging evidence suggests that quinoline carboxylic acid derivatives possess neuroprotective properties, making them potential candidates for the treatment of neurodegenerative diseases. [22][23][24]

Mechanism of Neuroprotective Activity

The neuroprotective mechanisms of quinoline carboxylic acids are multifaceted. Some derivatives act as antagonists of the Wnt signaling pathway, protecting neuronal cells from excitotoxic cell death induced by agents like quinolinic acid.[22] Others exhibit inhibitory activity against monoamine oxidases (MAO-A and MAO-B) and cholinesterases (AChE), enzymes implicated in the pathophysiology of Parkinson's and Alzheimer's diseases, respectively.[23][24] Additionally, their antioxidant properties may contribute to neuroprotection by mitigating oxidative stress, a common factor in neurodegeneration.[24]

Quantitative Neuroprotective Activity Data

Compound/Derivative	Target/Assay	IC50/Effect	Reference
Quinoline carboxylic acid derivative 3c	MAO-A	0.51 μ M	[23]
Quinoline carboxylic acid derivative 3c	MAO-B	0.51 μ M	[23]
Quinoline carboxylic acid derivative 3i	Acetylcholinesterase (AChE)	4.36 μ M	[23]
Box5 (Wnt5a antagonist)	Quinolinic acid-induced excitotoxicity	Neuroprotective	[22]

Conclusion and Future Perspectives

Quinoline carboxylic acids represent a highly versatile and privileged scaffold in medicinal chemistry, with a remarkable breadth of biological activities.[5][17] Their demonstrated efficacy as anticancer, antibacterial, anti-inflammatory, and neuroprotective agents underscores their immense therapeutic potential. The ability to fine-tune their pharmacological properties through synthetic modifications offers a promising avenue for the development of novel and more effective drugs. Future research should focus on elucidating the structure-activity relationships for each biological target, optimizing the pharmacokinetic and toxicological profiles of lead compounds, and exploring their potential in combination therapies. The continued investigation of quinoline carboxylic acids is poised to yield the next generation of therapeutics for a wide range of human diseases.

References

- Evaluation of Quinoline-Related Carboxylic Acid Derivatives as Prospective Differentially Antiproliferative, Antioxidative, and Anti-Inflammatory Agents - PubMed. (2024, October 15). [\[Link\]](#)
- Design, synthesis and evaluation of 3-quinoline carboxylic acids as new inhibitors of protein kinase CK2 - PubMed. [\[Link\]](#)

- Antiinflammatory and antiarthritic properties of a substituted quinoline carboxylic acid: CL ... - PubMed. [\[Link\]](#)
- Synthesis and Biological Activity of Quinoline-2-Carboxylic Acid Aryl Esters and Amides. [\[Link\]](#)
- Design, synthesis and evaluation of 3-quinoline carboxylic acids as new inhibitors of protein kinase CK2 - Taylor & Francis. (2016, September 2). [\[Link\]](#)
- Evaluation of Quinoline-Related Carboxylic Acid Derivatives as Prospective Differentially Antiproliferative, Antioxidative, and Anti-Inflammatory Agents | Request PDF - ResearchGate. [\[Link\]](#)
- Design, Synthesis, and Biological Evaluation of 4-Quinoline Carboxylic Acids as Inhibitors of Dihydroorotate Dehydrogenase - PMC. [\[Link\]](#)
- Quinoline and quinolone carboxamides: A review of anticancer activity with detailed structure-activity relationship analysis - PubMed. (2025, January 28). [\[Link\]](#)
- Anticancer Mechanism of Quinoline Based Compounds for Cancer Therapy. [\[Link\]](#)
- Full article: Design, synthesis and evaluation of 3-quinoline carboxylic acids as new inhibitors of protein kinase CK2 - Taylor & Francis. (2016, September 2). [\[Link\]](#)
- (PDF) A REVIEW ON BIOLOGICAL ACTIVITIES OF QUINOLINE DERIVATIVES. (2020, June 4). [\[Link\]](#)
- Synthesis of novel Quinoline Carboxylic acids from Anacardic acid - Der Pharma Chemica. [\[Link\]](#)
- 10-Iodo-11H-indolo[3,2-c]quinoline-6-carboxylic Acids Are Selective Inhibitors of DYRK1A. [\[Link\]](#)
- Comparative antibacterial activity of new quinolone-carboxylic acid derivatives - PubMed. [\[Link\]](#)

- Recent Advances in Synthesis of Quinoline-4-Carboxylic Acid and their Biological Evaluation: A Review | Abstract - JOCPR. [\[Link\]](#)
- Discovery and Mechanistic Study of Tailor-Made Quinoline Derivatives as Topoisomerase 1 Poison with Potent Anticancer Activity - ACS Publications. (2019, March 21). [\[Link\]](#)
- Quinolone antibiotic - Wikipedia. [\[Link\]](#)
- SYNTHESIS OF QUINOLINE AND ITS DERIVATIVES USING VARIOUS NAME REACTIONS - IIP Series. [\[Link\]](#)
- Quinones as Neuroprotective Agents - MDPI. (2023, July 20). [\[Link\]](#)
- Quinolone antibacterial agents. Synthesis and structure-activity relationships of 8-substituted quinoline-3-carboxylic acids and 1,8-naphthyridine-3-carboxylic acids - PubMed. [\[Link\]](#)
- Quinoline-3-Carboxylic Acids: A Step Toward Highly Selective Antiproliferative Agent. [\[Link\]](#)
- The structures of quinoline-2-carboxamides and their anticancer... - ResearchGate. [\[Link\]](#)
- Recent Advances in Synthesis of Quinoline-4-Carboxylic Acid and their Biological Evaluation: A Review - ResearchGate. (2017, March 19). [\[Link\]](#)
- Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review - RSC Publishing. (2020, June 2). [\[Link\]](#)
- Quinoline Heterocycles: Synthesis and Bioactivity - IntechOpen. (2018, November 19). [\[Link\]](#)
- Synthesis and identification of quinoline derivatives as topoisomerase I inhibitors with potent antipsoriasis activity in an animal model - PubMed. (2019, July 15). [\[Link\]](#)
- Synthetic Approaches and Biological Activities of Quinoline Derivatives: A Review. (2025, October 30). [\[Link\]](#)
- Neuroprotective Effects of a Wnt Antagonist in Quinolinic Acid-Induced Excitotoxicity in N18D3 Cells - PubMed. (2022, August 31). [\[Link\]](#)

- Quinolinic Carboxylic Acid Derivatives as Potential Multi-target Compounds for Neurodegeneration: Monoamine Oxidase and Cholinesterase Inhibition. - R Discovery. (2018, January 11). [[Link](#)]
- Design, Synthesis and Biological Evaluation of Novel Quinoline Derivatives as Potential Anti-Proliferative Agents Against PC-3 and KG-1 Cells - PubMed. [[Link](#)]
- Quinoline Derivatives: Promising Antioxidants with Neuroprotective Potential - PMC. (2023, October 12). [[Link](#)]
- Some Biological Properties of New Quinoline-4-carboxylic Acid and Quinoline-4-carboxamide Derivatives - ResearchGate. (2025, August 8). [[Link](#)]
- Synthesis and Biological Evaluation of Quinoline Derivatives as a Novel Class of Broad-Spectrum Antibacterial Agents - MDPI. (2019, February 2). [[Link](#)]
- Prenylated quinoline carboxylic acid as a promising anti-Alzheimer's agent targeting neuroinflammation and autophagy | Request PDF - ResearchGate. (2026, February 2). [[Link](#)]
- Synthesis and Biological Evaluation of Quinoline Derivatives as a Novel Class of Broad-Spectrum Antibacterial Agents - PubMed. (2019, February 2). [[Link](#)]
- Comprehensive review on current developments of quinoline-based anticancer agents. (2016, December 1). [[Link](#)]
- Quinoline-Based FDA-Approved Drugs: Synthetic Route and Clinical Uses - ResearchGate. (2025, September 12). [[Link](#)]
- Discovery of a Quinoline-4-carboxamide Derivative with a Novel Mechanism of Action, Multistage Antimalarial Activity, and Potent in Vivo Efficacy | Journal of Medicinal Chemistry - ACS Publications. [[Link](#)]
- Quinoline-3-Carboxylic Acids: A Step Toward Highly Selective Anti... - Ingenta Connect. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [2. Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review - RSC Advances \(RSC Publishing\) DOI:10.1039/D0RA03763J \[pubs.rsc.org\]](#)
- [3. Evaluation of Quinoline-Related Carboxylic Acid Derivatives as Prospective Differentially Antiproliferative, Antioxidative, and Anti-Inflammatory Agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. Comprehensive review on current developments of quinoline-based anticancer agents - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [7. Design, Synthesis, and Biological Evaluation of 4-Quinoline Carboxylic Acids as Inhibitors of Dihydroorotate Dehydrogenase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Design, synthesis and evaluation of 3-quinoline carboxylic acids as new inhibitors of protein kinase CK2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. tandfonline.com \[tandfonline.com\]](#)
- [10. ijmphs.com \[ijmphs.com\]](#)
- [11. tandfonline.com \[tandfonline.com\]](#)
- [12. Design, Synthesis and Biological Evaluation of Novel Quinoline Derivatives as Potential Anti-Proliferative Agents Against PC-3 and KG-1 Cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Quinoline and quinolone carboxamides: A review of anticancer activity with detailed structure-activity relationship analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. pubs.acs.org \[pubs.acs.org\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [19. Comparative antibacterial activity of new quinolone-carboxylic acid derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Quinolone antibiotic - Wikipedia \[en.wikipedia.org\]](#)

- 21. Antiinflammatory and antiarthritic properties of a substituted quinoline carboxylic acid: CL 306,293 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Neuroprotective Effects of a Wnt Antagonist in Quinolinic Acid-Induced Excitotoxicity in N18D3 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. discovery.researcher.life [discovery.researcher.life]
- 24. Quinoline Derivatives: Promising Antioxidants with Neuroprotective Potential - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Quinoline Carboxylic Acids: A Comprehensive Technical Guide to Their Biological Activities]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11896499/docs#quinoline-carboxylic-acids-a-comprehensive-technical-guide-to-their-biological-activities>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check